

Precision Lipid Engineering: The Technical Guide to N-Methoxy-N-methyldecanamide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *N-methoxy-N-methyldecanamide*

Cat. No.: *B8558636*

[Get Quote](#)

Executive Summary

N-methoxy-N-methyldecanamide (CAS: 133363-71-6 / Generic Weinreb Amide of Capric Acid) represents a pivotal electrophilic building block in advanced lipid synthesis. Unlike traditional acylating agents (acid chlorides or anhydrides) that are prone to over-addition and hydrolysis, this Weinreb amide offers a self-regulating mechanism via a stable metal-chelated intermediate.

This guide details the technical utility of **N-methoxy-N-methyldecanamide** in synthesizing asymmetric ketones, fatty aldehydes, and non-hydrolyzable lipid analogs. It is designed for medicinal chemists and lipidologists requiring high-fidelity acylation without the formation of tertiary alcohol byproducts.

Part 1: Mechanistic Foundation

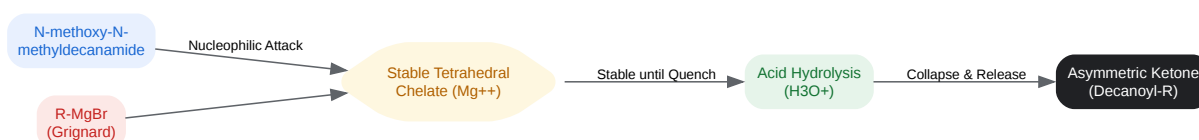
The Chelation Control Principle

The utility of **N-methoxy-N-methyldecanamide** lies in its ability to form a stable, five-membered cyclic intermediate upon nucleophilic attack. This "Weinreb State" prevents the

collapse of the tetrahedral intermediate during the reaction, effectively masking the carbonyl group from a second nucleophilic addition.[1]

Key Advantages in Lipid Synthesis:

- **Stoichiometric Control:** Prevents the formation of tertiary alcohols, a common failure mode when using decanoyl chloride with Grignard reagents.
- **Functional Group Tolerance:** Allows for the coupling of the C10 (decanoyl) chain to complex, functionalized lipid tails.
- **Aldehyde Access:** Provides a direct, high-yield route to Decanal (C10 aldehyde) via partial reduction, essential for synthesizing sphingoid base analogs.



[Click to download full resolution via product page](#)

Figure 1: The Weinreb Chelation Mechanism. The magnesium ion coordinates between the carbonyl oxygen and the methoxy oxygen, stabilizing the intermediate and preventing double addition.

Part 2: Experimental Workflows

Protocol A: Synthesis of N-methoxy-N-methyldecanamide

Objective: Conversion of Decanoic Acid to its Weinreb Amide.

Reagents:

- Decanoic Acid (Capric Acid)

- N,O-Dimethylhydroxylamine hydrochloride[2][3][4][5]
- Coupling Agent: EDC·HCl or DCC
- Base: Triethylamine (TEA) or DIPEA
- Solvent: Dichloromethane (DCM)

Step-by-Step Methodology:

- Activation: Dissolve Decanoic Acid (1.0 eq) in DCM (0.2 M) at 0°C. Add EDC·HCl (1.1 eq) and TEA (2.5 eq). Stir for 15 minutes to generate the activated ester.
- Amidation: Add N,O-Dimethylhydroxylamine hydrochloride (1.1 eq) in one portion.
- Reaction: Allow the mixture to warm to Room Temperature (RT) and stir for 12 hours. Monitor via TLC (Hexane/EtOAc 3:1). The amide typically appears at R_f ~ 0.4.
- Workup: Quench with 1M HCl to remove unreacted amine. Wash organic layer with sat. NaHCO₃ and Brine.[6]
- Purification: Dry over MgSO₄, concentrate, and purify via flash column chromatography.
 - Quality Check: ¹H NMR should show characteristic N-OMe singlet (~3.7 ppm) and N-Me singlet (~3.2 ppm).

Protocol B: Synthesis of Asymmetric Lipid Ketones (Chain Extension)

Objective: Synthesis of 10-nonadecanone (C₁₀-C₉ ketone) as a model for mid-chain functionalized lipids.

Rationale: Synthesizing long-chain ketones via ester condensation (Claisen) often leads to mixtures and scrambling. The Weinreb route guarantees a specific C₁₀ vs. R connection.

Step-by-Step Methodology:

- Preparation: Flame-dry a 2-neck flask under Argon. Dissolve **N-methoxy-N-methyldecanamide** (1.0 eq) in anhydrous THF. Cool to 0°C.[7]
- Nucleophilic Addition: Dropwise add Nonylmagnesium Bromide (1.2 eq, 1.0 M in ether).
 - Critical Control: Maintain temperature < 5°C to ensure chelate stability.
- Incubation: Stir at 0°C for 1 hour, then allow to warm to RT for 1 hour.
- Hydrolysis (The Release): Pour reaction mixture into cold 1M HCl. Vigorously stir for 20 minutes. This step breaks the N-O-Mg chelate and releases the ketone.
- Isolation: Extract with diethyl ether. The product is the asymmetric ketone (Decanoyl-Nonane).

Protocol C: Selective Reduction to Decanal

Objective: Generation of fatty aldehydes for Wittig olefination or reductive amination.

Methodology:

- Dissolve amide in THF at -78°C.
- Add LiAlH₄ (0.6 eq) or DIBAL-H (1.2 eq).
- Quench at low temperature to prevent over-reduction to Decanol.
- Result: High-purity Decanal.

Part 3: Strategic Applications in Lipid Synthesis

Synthesis of Non-Hydrolyzable Triglyceride Analogs

In metabolic disease research, lipids that mimic triglycerides but resist lipase hydrolysis are crucial.

- Strategy: React **N-methoxy-N-methyldecanamide** with a Grignard reagent derived from a glycerol backbone analog (e.g., 2-lithiated-1,3-dioxane derivatives).

- Outcome: Formation of a ketone linkage instead of an ester. This creates a "Ketone-Triglyceride" mimic that is metabolically stable (ether/ketone bonds) but retains the physical properties of the lipid.

Synthesis of Specialized Sphingolipids

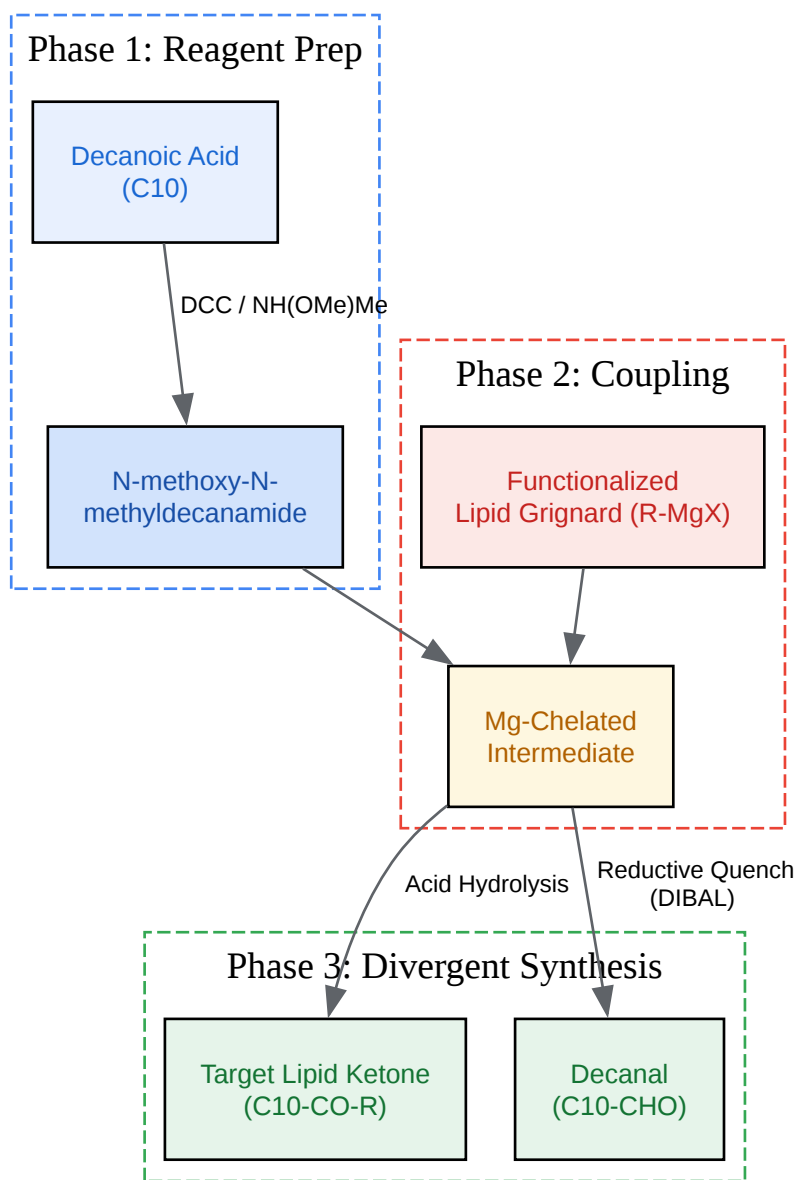
Ceramides typically contain an amide bond (fatty acid + sphingosine). However, Ceramide-1-Phosphate analogs (where the amide is replaced by a ketone for stability studies) require this chemistry.

- Workflow:
 - Protect Sphingosine headgroup.
 - Convert Sphingosine tail to an organolithium species (via halogen exchange).
 - React with **N-methoxy-N-methyldecanamide**.
 - Result: A C10-ketone analog of ceramide.

Data Summary: Comparison of Acylating Agents

Feature	Decanoyl Chloride	N-methoxy-N-methyldecanamide
Reactivity	Extremely High (Exothermic)	Moderate (Controlled)
Product with RMgX	Mix of Ketone + Tert-Alcohol	Exclusively Ketone
Product with LiAlH ₄	Decanol (Alcohol)	Decanal (Aldehyde)
Moisture Sensitivity	High (Hydrolyzes rapidly)	Low (Stable solid/oil)
Purification	Distillation required	Chromatography compatible

Part 4: Visualization of Lipid Extension Workflow



[Click to download full resolution via product page](#)

Figure 2: Divergent synthesis pathways using **N-methoxy-N-methyldecanamide** to access ketones or aldehydes.

References

- Nahm, S.; Weinreb, S. M. (1981). "N-Methoxy-N-methylamides as effective acylating agents". *Tetrahedron Letters*, 22(39), 3815–3818. [Link](#)

- Sibi, M. P. (1993). "Chemistry of N-methoxy-N-methylamides. Applications in synthesis. A review". *Organic Preparations and Procedures International*, 25(1), 15–40.[5] [Link](#)
- Murphy, J. A., et al. (2005).[8] "Direct Conversion of N-Methoxy-N-methylamides (Weinreb Amides) to Ketones via a Nonclassical Wittig Reaction". *Organic Letters*, 7(7), 1427–1429.[8] [Link](#)
- BOC Sciences. "Lipid Synthesis and Modification Services". Technical Whitepaper. [Link](#)
- Mentel, M., et al. (2021). "Synthesis, Quantification, and Characterization of Fatty Acid Amides". *Molecules*, 26(9), 2536. [Link](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. nbinno.com [nbinno.com]
- 2. arkat-usa.org [arkat-usa.org]
- 3. researchgate.net [researchgate.net]
- 4. [Organic Syntheses Procedure](http://orgsyn.org) [orgsyn.org]
- 5. scilit.com [scilit.com]
- 6. [Article | ChemSpider Synthetic Pages](http://cssp.chemspider.com) [cssp.chemspider.com]
- 7. [Simple Synthesis of Amides and Weinreb Amides via Use of PPh₃ or Polymer-Supported PPh₃ and Iodine - PMC](http://pmc.ncbi.nlm.nih.gov) [pmc.ncbi.nlm.nih.gov]
- 8. [Direct Conversion of N-Methoxy-N-methylamides \(Weinreb Amides\) to Ketones via a Nonclassical Wittig Reaction](http://organic-chemistry.org) [organic-chemistry.org]
- To cite this document: BenchChem. [Precision Lipid Engineering: The Technical Guide to N-Methoxy-N-methyldecanamide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b8558636/docs#precision-lipid-engineering-the-technical-guide-to-n-methoxy-n-methyldecanamide>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)